

A Comprehensive Technical Guide to the Physical Properties of 7-Hydroxyheptanal

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Compound of Interest

Compound Name: 7-Hydroxyheptanal

Cat. No.: B3188561

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This technical guide provides a detailed overview of the known and predicted physical properties of **7-Hydroxyheptanal** (CAS No. 22054-13-3), a bifunctional organic compound of interest in various chemical syntheses. Due to its aldehyde and hydroxyl functional groups, **7-Hydroxyheptanal** exhibits a unique set of characteristics relevant to its handling, reactivity, and potential applications in research and development.

Core Physical Properties

While experimental data for some physical properties of **7-Hydroxyheptanal** are limited in publicly available literature, several key parameters have been predicted through computational modeling. These properties are summarized in the table below.

Physical Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	[1][2][3][4]
Molecular Weight	130.18 g/mol	[1][2][3][4]
Predicted Boiling Point	214.5 ± 23.0 °C	[1]
Melting Point	Not available	[3]
Predicted Density	0.937 ± 0.06 g/cm ³	[1]
Solubility	Soluble in organic solvents. Lower aldehydes are soluble in water, but solubility decreases as the carbon chain length increases.[5][6][7]	
LogP (Octanol-Water Partition Coefficient)	1.12810	[1]
Hydrogen Bond Donor Count	1	[1][2][4]
Hydrogen Bond Acceptor Count	2	[1][2][4]
Rotatable Bond Count	6	[1][2][4]
Topological Polar Surface Area	37.3 Å ²	[2][4]

Experimental Protocols for Determination of Physical Properties

While specific experimental protocols for **7-Hydroxyheptanal** are not readily available, the following are general methodologies for determining the key physical properties of aldehydes, which would be applicable to this compound.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **7-Hydroxyheptanal**, the boiling point can be determined using

the following methods:

- **Simple Distillation:** A small sample of the compound is heated in a distillation apparatus at atmospheric pressure. The temperature at which the liquid consistently condenses and is collected is recorded as the boiling point.
- **Micro-Boiling Point Determination:** For smaller quantities, a Thiele tube or a similar apparatus can be used. A small amount of the sample is placed in a capillary tube along with a sealed-end melting point capillary tube (inverted). The apparatus is heated, and the temperature at which a rapid and continuous stream of bubbles emerges from the inner capillary is the boiling point.

Determination of Density

Density, the mass per unit volume, is a fundamental physical property.

- **Pycnometer Method:** A pycnometer, a flask with a specific, accurately known volume, is weighed empty. It is then filled with the sample liquid (**7-Hydroxyheptanal**), and the excess is removed. The pycnometer is weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. Temperature control is crucial for accurate measurements.

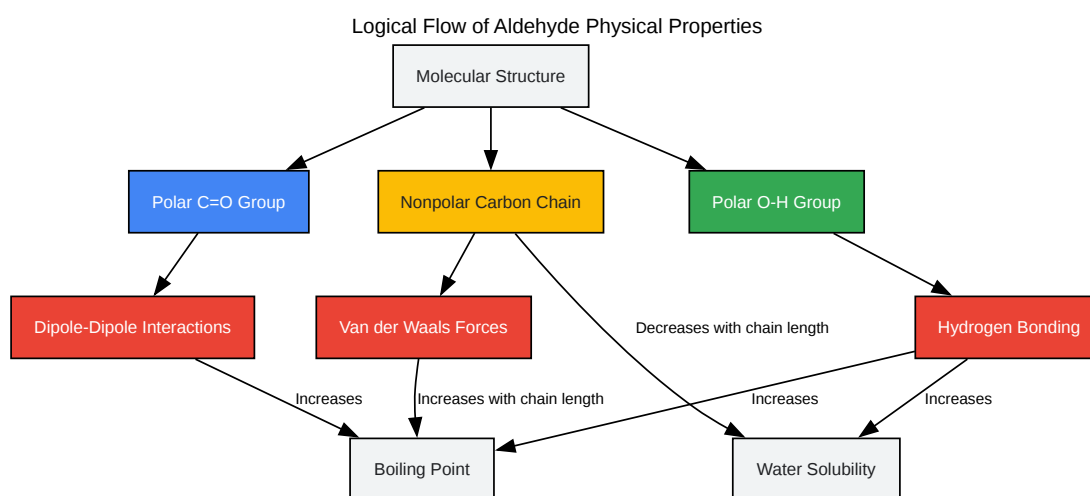
Determination of Solubility

The solubility of **7-Hydroxyheptanal** in various solvents can be determined by the following procedure:

- **Visual Miscibility Test:** A measured amount of the solute (**7-Hydroxyheptanal**) is added to a measured volume of a solvent (e.g., water, ethanol, acetone) in a test tube.
- The mixture is agitated (e.g., by vortexing) at a constant temperature.
- The mixture is observed for the presence of a single, clear phase (indicating solubility) or multiple phases/cloudiness (indicating insolubility or partial solubility).
- The process can be quantified by determining the maximum amount of solute that can be dissolved in a given amount of solvent to form a saturated solution.

Logical Relationship of Aldehyde Properties

The physical properties of aldehydes like **7-Hydroxyheptanal** are dictated by their molecular structure, specifically the presence of the polar carbonyl group and the hydroxyl group, as well as the length of the carbon chain. The following diagram illustrates the logical relationships between these structural features and the resulting physical properties.



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Caption: Relationship between structure and physical properties of hydroxy aldehydes.

Signaling Pathways and Experimental Workflows

A thorough review of the available scientific literature did not reveal any established signaling pathways or detailed experimental workflows directly involving **7-Hydroxyheptanal** that would

necessitate a complex graphical representation. The primary focus of existing research has been on its synthesis and basic chemical characterization.

In summary, **7-Hydroxyheptanal** is a molecule with predicted physical properties that align with its structure as a seven-carbon chain containing both an aldehyde and a hydroxyl group. While comprehensive experimental data is not yet available, the provided information and general protocols offer a solid foundation for researchers and professionals working with this compound.

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